

Flupyrimin: A Technical Guide to its Insecticidal Spectrum and Target Pests

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Compound of Interest

Compound Name: *Flupyrimin*
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Abstract

Flupyrimin is a novel insecticide demonstrating potent activity against a range of economically important agricultural pests, particularly those infesting rice crops. Its unique mode of action as a nicotinic acetylcholine receptor (nAChR) antagonist, differing from traditional neonicotinoids, makes it a valuable tool for managing insecticide resistance. This technical guide provides an in-depth overview of **Flupyrimin**'s insecticidal spectrum, efficacy against key target pests, and the experimental methodologies used to determine its activity.

Introduction

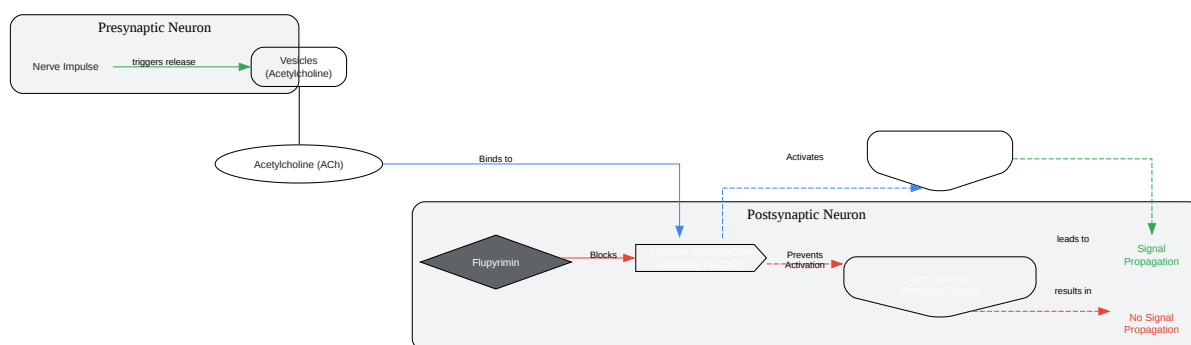
Flupyrimin, developed by Meiji Seika Pharma and Mitsui Chemicals Agro Inc., is a pyridylideneamine insecticide.[1] It offers a unique biological profile characterized by high efficacy against major rice pests, including those that have developed resistance to existing insecticides.[2] Notably, **Flupyrimin** exhibits a favorable safety profile towards pollinators, a critical aspect in modern pest management strategies.[3][4] This document synthesizes

available data on **Flupyrimin**'s insecticidal activity, focusing on its target pest spectrum and providing insights into the scientific protocols for its evaluation.

Mode of Action

Flupyrimin acts as a competitive modulator of the nicotinic acetylcholine receptor (nAChR).[3] Unlike many other neonicotinoid insecticides that are nAChR agonists, **Flupyrimin** functions as an antagonist.[2][3] This means it binds to the receptor but does not activate it, thereby blocking the normal transmission of nerve impulses. This distinct binding mechanism is believed to be the reason for its effectiveness against pest populations that are resistant to conventional neonicotinoids like imidacloprid.[3][4]

Below is a diagram illustrating the signaling pathway at the insect synapse and the antagonistic action of **Flupyrimin**.



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Figure 1: Simplified diagram of **Flupyrimin**'s antagonistic action at the insect nAChR.

Insecticidal Spectrum and Target Pests

Flupyrimin has demonstrated a broad spectrum of activity against various insect orders, with a particular emphasis on rice pests.

Primary Target Pests

The primary target pests for **Flupyrimin** are major insect pests of rice:

- Brown Plant Hopper (BPH) (*Nilaparvata lugens*)[1]
- Yellow Stem Borer (YSB) (*Scirpophaga incertulas*)[1]
- White-backed Planthopper (*Sogatella furcifera*)[4]
- Rice Water Weevil (*Lissorhoptrus oryzophilus*)
- Stink Bugs (various species)

Broader Insecticidal Spectrum

Studies have shown **Flupyrimin** to be effective against a wider range of pests, including species in the orders Hemiptera, Lepidoptera, Thysanoptera, and Diptera. A study by Onozaki et al. (2017) evaluated the insecticidal activities of **Flupyrimin** against a diverse range of target pests. The results are summarized in the table below.

Data Presentation

The following tables summarize the quantitative data on the efficacy of **Flupyrimin** against various insect pests.

Table 1: Insecticidal Activities of **Flupyrimin** Against Various Insect Species

Pest Species	Common Name	Order	Application Method	Efficacy Metric	Value
<i>Nilaparvata lugens</i>	Brown Planthopper	Hemiptera	Foliar Spray	LC90	0.78 ppm
<i>Sogatella furcifera</i>	White-backed Planthopper	Hemiptera	Foliar Spray	LC90	0.20 ppm
<i>Laodelphax striatellus</i>	Small Brown Planthopper	Hemiptera	Foliar Spray	LC90	1.2 ppm
<i>Nephotettix cincticeps</i>	Green Rice Leafhopper	Hemiptera	Foliar Spray	LC90	3.1 ppm
<i>Aphis gossypii</i>	Cotton Aphid	Hemiptera	Foliar Spray	LC90	>50 ppm
<i>Trialeurodes vaporariorum</i>	Greenhouse Whitefly	Hemiptera	Soil Drench	LC90	0.31 mg/plant
<i>Trigonotylus caelestialium</i>	Rice Leaf Bug	Hemiptera	Foliar Spray	LC90	1.6 ppm
<i>Frankliniella occidentalis</i>	Western Flower Thrips	Thysanoptera	Foliar Spray	LC90	6.2 ppm
<i>Plutella xylostella</i>	Diamondback Moth	Lepidoptera	Foliar Spray	LC90	0.39 ppm
<i>Oulema oryzae</i>	Rice Leaf Beetle	Coleoptera	Foliar Spray	LC90	0.78 ppm
<i>Musca domestica</i>	House Fly	Diptera	Topical Application	LD90	0.024 μ g/fly

Data sourced from Onozaki et al. (2017). The specific experimental conditions for these values were detailed in the supplementary materials of the publication, which were not publicly accessible.

Table 2: Field Efficacy of **Flupyrimin** Formulations Against Rice Pests

| Formulation | Target Pest | Efficacy Metric | Observation | | --- | --- | --- | | **Flupyrimin** 2% GR | Yellow Stem Borer (YSB) & Brown Plant Hopper (BPH) | Control | Delivers top-of-the-industry control.^{[1][5]} | | **Flupyrimin** 10% SC | Brown Plant Hopper (BPH) | Control | Targets BPH at a later stage of infestation.^{[1][5]} |

Information based on product launch announcements and may not represent peer-reviewed data.

Experimental Protocols

Detailed experimental protocols for the insecticidal bioassays reported in the primary literature (Onozaki et al., 2017) were not available in the public domain. However, based on standard entomological testing procedures for rice pests, a representative methodology is described below.

Insect Rearing

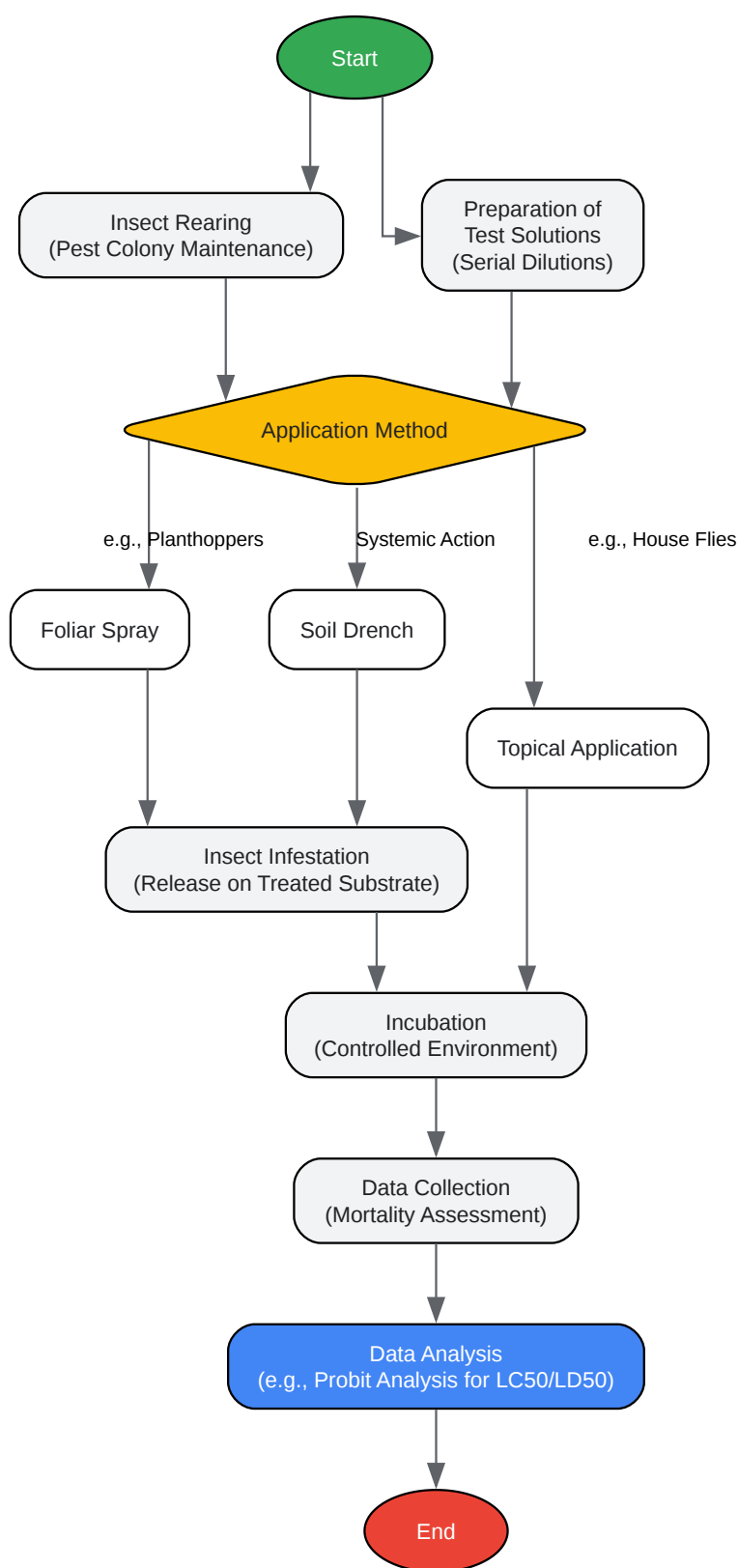
- Planthoppers and Leafhoppers: Rearing is typically conducted on rice seedlings (e.g., TN1 variety) in a controlled environment with regulated temperature, humidity, and photoperiod.
- Lepidopteran Pests (e.g., Diamondback Moth): Larvae are reared on artificial diets or host plant leaves (e.g., cabbage) under controlled laboratory conditions.
- Other Pests: Rearing methods are adapted to the specific biology of the insect, such as using specific host plants or artificial media.

Bioassay Methods

- Preparation of Test Solutions: **Flupyrimin** is dissolved in a suitable solvent (e.g., acetone with a surfactant) and then diluted with distilled water to create a series of concentrations.
- Treatment Application: Rice seedlings or host plant leaves are sprayed with the test solutions until runoff. Control plants are treated with a solvent-water mixture without the active ingredient.
- Insect Infestation: After the treated foliage has dried, a known number of test insects (e.g., 10-20 individuals of a specific developmental stage) are released onto the plants.

- Incubation and Observation: The infested plants are maintained in a controlled environment. Mortality is assessed at specified time intervals (e.g., 24, 48, and 72 hours) after treatment.
- Preparation of Test Solutions: Serial dilutions of **Flupyrimin** in a volatile solvent like acetone are prepared.
- Application: A precise volume (e.g., 0.1-1 μL) of the test solution is applied to the dorsal thorax of each insect using a micro-applicator. Control insects are treated with the solvent only.
- Observation: Treated insects are held in containers with access to food and water. Mortality is recorded at regular intervals.
- Treatment: A specified volume of the **Flupyrimin** solution is applied to the soil of potted host plants.
- Uptake Period: The plants are allowed a period for the insecticide to be taken up by the roots and translocated systemically.
- Infestation and Observation: The plants are then infested with the target pests, and mortality is assessed over time as described for the foliar spray method.

The following diagram illustrates a general workflow for a laboratory-based insecticidal bioassay.



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Figure 2: General experimental workflow for insecticidal bioassays.

Conclusion

Flupyrimin is a promising insecticide with a distinct mode of action that provides effective control against a range of important agricultural pests, particularly in rice cultivation. Its efficacy against insecticide-resistant strains of planthoppers highlights its potential as a valuable component of integrated pest management and insecticide resistance management programs. Further research, especially from field trials under diverse geographical and ecological conditions, will continue to refine our understanding of its optimal use and placement in pest control strategies.

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